

Storage and handling guidelines for 4-Ethylbenzyl alcohol

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Compound of Interest

Compound Name: 4-Ethylbenzyl alcohol

Cat. No.: B1584531

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Technical Support Center: 4-Ethylbenzyl Alcohol

This guide provides essential information on the storage and handling of **4-Ethylbenzyl alcohol** for researchers, scientists, and drug development professionals. Please consult your institution's safety protocols and the full Safety Data Sheet (SDS) before use.

Frequently Asked Questions (FAQs)

Storage & Stability

- Q1: What are the recommended storage conditions for **4-Ethylbenzyl alcohol**? A1: **4-Ethylbenzyl alcohol** should be stored in a tightly closed container in a dry, cool, and well-ventilated area.^{[1][2]} Some suppliers recommend storage at room temperature.
- Q2: I received **4-Ethylbenzyl alcohol** as a clear, colorless to light yellow liquid. Is this normal? A2: Yes, the typical appearance of **4-Ethylbenzyl alcohol** is a clear, colorless to light yellow liquid.
- Q3: Is **4-Ethylbenzyl alcohol** sensitive to air or moisture? A3: The recommendation to keep the container tightly closed and store it in a dry place suggests that exposure to moisture should be minimized to maintain product integrity.
- Q4: What is the expected shelf life of **4-Ethylbenzyl alcohol**? A4: While a specific shelf life is not consistently provided, storing the compound under the recommended conditions will

maximize its stability. For specific expiration dates, always refer to the certificate of analysis provided by the supplier.

Handling & Personal Protective Equipment (PPE)

- Q1: What personal protective equipment (PPE) should I wear when handling **4-Ethylbenzyl alcohol**? A1: It is essential to wear appropriate PPE to prevent skin and eye contact. This includes:
 - Eye Protection: Wear safety glasses with side shields or goggles.[\[1\]](#)
 - Hand Protection: Wear protective gloves. Be sure to inspect gloves before use and check for chemical compatibility.[\[1\]](#)
 - Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure. [\[1\]](#)
- Q2: What are the primary hazards associated with **4-Ethylbenzyl alcohol**? A2: **4-Ethylbenzyl alcohol** is known to cause skin irritation and serious eye irritation.[\[3\]](#)[\[4\]](#)
- Q3: What should I do in case of accidental contact with **4-Ethylbenzyl alcohol**? A3:
 - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes. If irritation persists, seek medical attention.
 - Skin Contact: Wash off immediately with plenty of water. If symptoms occur, get medical attention.[\[1\]](#)
 - Ingestion: Clean your mouth with water and drink plenty of water afterward. Seek medical attention if symptoms occur.[\[1\]](#)
- Q4: How should I handle a small spill of **4-Ethylbenzyl alcohol** in the lab? A4: For small spills, you should sweep up and shovel the material into a suitable container for disposal.[\[1\]](#) Ensure adequate ventilation during cleanup.

Incompatibilities & Disposal

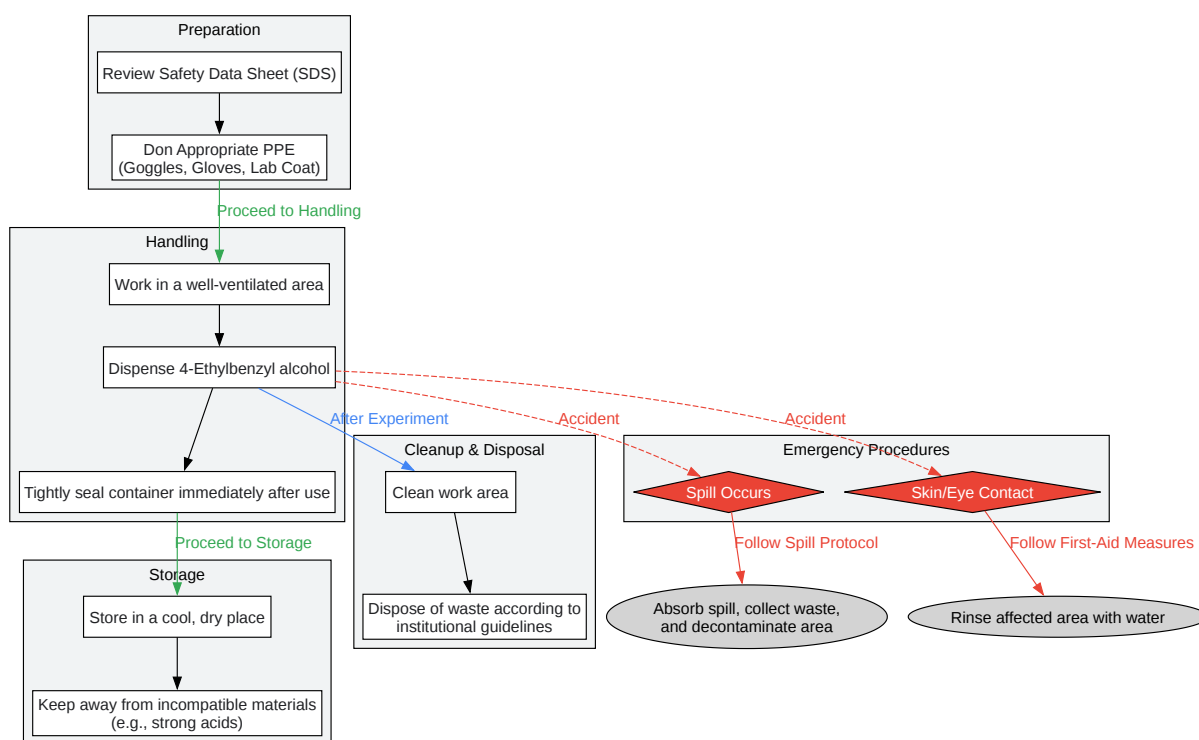
- Q1: Are there any chemicals that are incompatible with **4-Ethylbenzyl alcohol**? A1: While specific incompatibility data for **4-Ethylbenzyl alcohol** is limited, a similar compound, 4-methylbenzyl alcohol, is incompatible with acids, acid anhydrides, and acid chlorides. It is prudent to avoid these substances when working with **4-Ethylbenzyl alcohol**.
- Q2: How should I dispose of waste **4-Ethylbenzyl alcohol**? A2: Dispose of contents and containers in accordance with local, regional, and national regulations. Waste disposal should be handled by an approved waste disposal plant.

Quantitative Data

Property	Value	Source
Molecular Formula	C ₉ H ₁₂ O	[1][3]
Molecular Weight	136.19 g/mol	[3]
Appearance	Clear, colorless to light yellow liquid	
Boiling Point	115-117 °C @ 9 mm Hg	[5][6]
Density	1.028 g/mL at 25 °C	[5][6]
Refractive Index	n ₂₀ /D 1.527 (lit.)	[5][6]
Storage Temperature	Room Temperature	[5][6]

Experimental Workflow

Below is a generalized workflow for the safe handling and storage of **4-Ethylbenzyl alcohol**.



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Caption: Workflow for the safe handling and storage of **4-Ethylbenzyl alcohol**.

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